

# synthesis and production of Chlorothalonil-<sup>13</sup>C<sub>2</sub>

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**Compound Focus:** Chlorothalonil-<sup>13</sup>C<sub>2</sub>

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## Chlorothalonil-<sup>13</sup>C<sub>2</sub> Specification and Use

**Chlorothalonil-<sup>13</sup>C<sub>2</sub>** is a stable, heavy isotope-labeled analog of Chlorothalonil, where two carbon atoms are replaced with the <sup>13</sup>C isotope [1]. Its primary use is as an internal standard for quantitative analysis using techniques like GC-MS or LC-MS, helping to improve the accuracy and reliability of residue measurement [1].

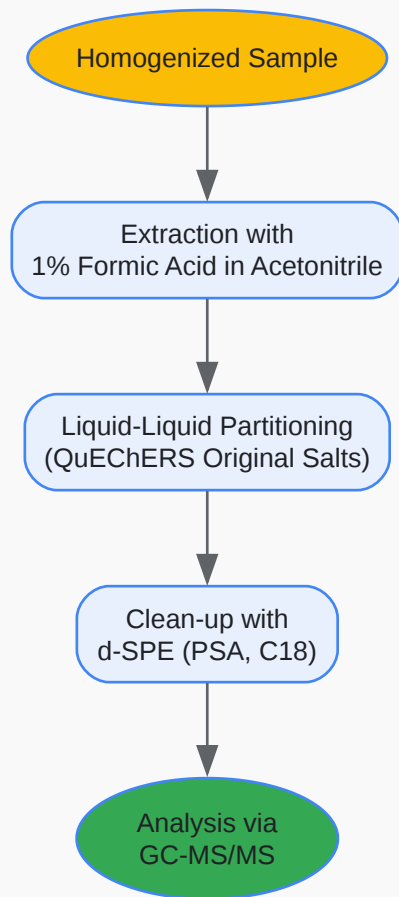
The table below summarizes its core technical data:

Property	Description
Molecular Formula	$C_6^{13}C_2Cl_4N_2$ [1]
CAS Number	2767332-24-9 [1]
Molar Mass	267.90 g/mol [1]
IUPAC Name	2,4,5,6-tetrachlorobenzene-1,3-dicarbonitrile- <sup>13</sup> C <sub>2</sub> [1]
Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1]

## Analytical Method for Chlorothalonil Residue

Since a direct synthesis protocol is not available, a validated analytical method for detecting chlorothalonil in complex matrices is highly relevant for researchers using the labeled standard. The following workflow is based on a modified QuEChERS method developed for agricultural commodities [2].

Figure 1: QuEChERS Analytical Workflow for Chlorothalonil



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### Key Details of the Protocol [2]:

- **Sample Preparation:** Representative agricultural commodities (e.g., brown rice, soybean, potato, mandarin, pepper) are homogenized.
- **Extraction:** The sample is extracted with **1% formic acid in acetonitrile** in the presence of QuEChERS "Original" salts.
- **Clean-up:** The extract is purified using dispersive Solid-Phase Extraction (d-SPE) with sorbents **PSA (Primary Secondary Amine)** and **C18**.

- **Instrumental Analysis:** The final extract is analyzed by **Gas Chromatography coupled with Tandem Mass Spectrometry (GC-MS/MS)**.
- **Method Performance:** This method was validated with a **limit of quantification (LOQ) of 0.01 mg/kg**, meeting the stringent requirements of food safety monitoring systems like the Positive List System (PLS) [2].

## Production Context and Safe Handling

While the exact synthesis of the labeled compound is not detailed, understanding the production of unlabeled Chlorothalonil provides context for the starting point of its synthesis.

- **Production of Unlabeled Chlorothalonil:** The primary industrial method involves the direct **chlorination of isophthalonitrile** using chlorine gas [3] [4]. An alternative route is the **dehydration of tetrachloroisophthaloyl amide** with phosphoryl chloride [3].
- **Toxicity and Regulation:** Chlorothalonil is classified as a **Group 2B "possible human carcinogen"** by the IARC [3]. Its use has been banned in the European Union and Switzerland due to environmental concerns, particularly the high toxicity and persistence of its breakdown products in groundwater [3]. It is also highly toxic to fish and aquatic organisms [3] [5].

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To cite this document: Smolecule. [synthesis and production of Chlorothalonil-13C2]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12876853#synthesis-and->

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